

5-Chloro-2-methyl-3-nitrobenzaldehyde chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-2-methyl-3-nitrobenzaldehyde

CAS No.: 1613329-99-9

Cat. No.: B3177416

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Technical Whitepaper: 5-Chloro-2-methyl-3-nitrobenzaldehyde Advanced Scaffold Analysis for Medicinal Chemistry & Drug Design Executive Summary

5-Chloro-2-methyl-3-nitrobenzaldehyde (CAS: 1613329-99-9) represents a highly specialized trisubstituted benzene scaffold utilized in the synthesis of complex pharmaceutical intermediates.^[1] Its unique substitution pattern—featuring an electron-withdrawing nitro group, a reactive aldehyde, and a halogen handle—makes it a versatile building block for constructing heterocycles such as quinolines, benzimidazoles, and indoles.^[2] This guide provides a comprehensive technical analysis of its structural properties, validated synthetic pathways, and reactivity profiles essential for high-throughput screening (HTS) and lead optimization campaigns.^[2]

Chemical Identity & Structural Analysis[2][3][4]

The compound is defined by a dense functionalization pattern on the benzene ring.[2] The steric and electronic interplay between the ortho-methyl and meta-nitro groups creates a specific 3D topology that influences both its chemical reactivity and binding affinity in protein-ligand interactions.

Parameter	Technical Specification
IUPAC Name	5-Chloro-2-methyl-3-nitrobenzaldehyde
CAS Registry Number	1613329-99-9
Molecular Formula	C ₈ H ₆ ClNO ₃
Molecular Weight	199.59 g/mol
SMILES	<chem>CC1=C(C=O)C=C(Cl)C=C1=O</chem>
InChI Key	GOCFEBVPKXFWEZ-UHFFFAOYSA-N
Appearance	Pale yellow to yellow crystalline solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water

Structural Logic & Electronic Effects

- Aldehyde (-CHO, C1): Acts as a meta-director but is electronically shielded by the ortho-methyl group.[2] It serves as the primary electrophilic site for condensation reactions.[2]
- Methyl (-CH₃, C2): An ortho/para-activator.[2] In the synthesis of this molecule, the methyl group is crucial for directing the incoming nitro group to the C3 position (ortho to itself).[2]
- Nitro (-NO₂, C3): A strong electron-withdrawing group (EWG) that deactivates the ring towards further electrophilic attack but activates the C5-chlorine towards metal-catalyzed cross-coupling by lowering the LUMO energy of the system.
- Chlorine (-Cl, C5): Provides a handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura), allowing for the expansion of the carbon skeleton.

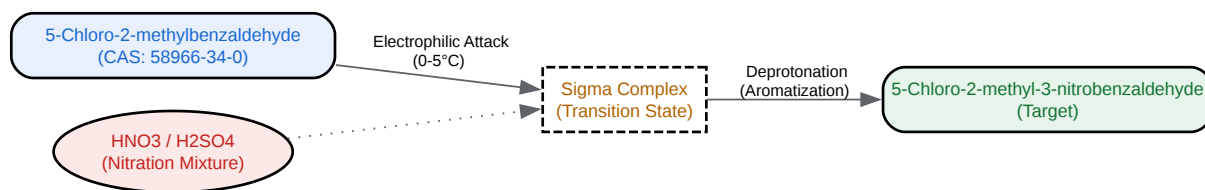
Synthetic Routes & Manufacturing

The synthesis of **5-Chloro-2-methyl-3-nitrobenzaldehyde** is typically achieved via the regioselective nitration of 5-chloro-2-methylbenzaldehyde. This route exploits the cooperative directing effects of the substituents.[2]

Mechanism of Synthesis

The aldehyde group (meta-director) and the methyl group (ortho/para-director) cooperatively direct the incoming nitronium ion (

) to the C3 position.[2] The C5-chlorine atom (ortho/para-director) weakly directs to C4 and C6, but the steric hindrance at C4 and the strong activation at C3 by the methyl group dominate the regioselectivity.[2]



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Figure 1: Regioselective nitration pathway.[2] The synergistic directing effects of the C1-aldehyde and C2-methyl groups favor substitution at C3.

Experimental Protocol: Nitration Workflow

Safety Note: Nitration reactions are highly exothermic.[2] Strict temperature control is required to prevent runaway reactions and the formation of dinitro byproducts.[2]

- Preparation of Nitrating Acid:
 - In a 3-neck round-bottom flask equipped with a thermometer and addition funnel, charge Sulfuric Acid (98%, 50 mL).
 - Cool to 0°C using an ice/salt bath.[2]

- Dropwise add Fuming Nitric Acid (1.1 eq), maintaining internal temperature <5°C. Stir for 15 min.
- Substrate Addition:
 - Dissolve 5-chloro-2-methylbenzaldehyde (10 g, 64.7 mmol) in a minimal amount of sulfuric acid or add as a solid in small portions.
 - Add the substrate to the nitrating mixture slowly, ensuring temperature does not exceed 10°C.[\[2\]](#)
- Reaction & Quenching:
 - Allow the mixture to warm to room temperature (20-25°C) and stir for 2-3 hours. Monitor by TLC (Hexane/EtOAc 4:1) or LC-MS.[\[2\]](#)
 - Pour the reaction mixture onto 500 g of crushed ice with vigorous stirring. A pale yellow precipitate will form.[\[2\]](#)
- Isolation & Purification:
 - Filter the solid and wash with cold water until the filtrate is neutral (pH ~7).[\[2\]](#)
 - Recrystallization: Dissolve the crude solid in hot Ethanol or a DCM/Hexane mixture.[\[2\]](#) Cool to crystallize.
 - Yield: Expected yield 65-80%.[\[2\]](#)

Reactivity Profile & Functionalization

This scaffold offers three distinct "handles" for chemical modification, enabling the construction of diverse libraries for drug discovery.

A. Aldehyde Functionalization (C1)[\[2\]](#)[\[3\]](#)

- Reductive Amination: Reaction with primary amines followed by reduction (NaBH(OAc)₃) yields benzylamines.[\[2\]](#)
- Wittig Reaction: Olefination to generate styrene derivatives.[\[2\]](#)

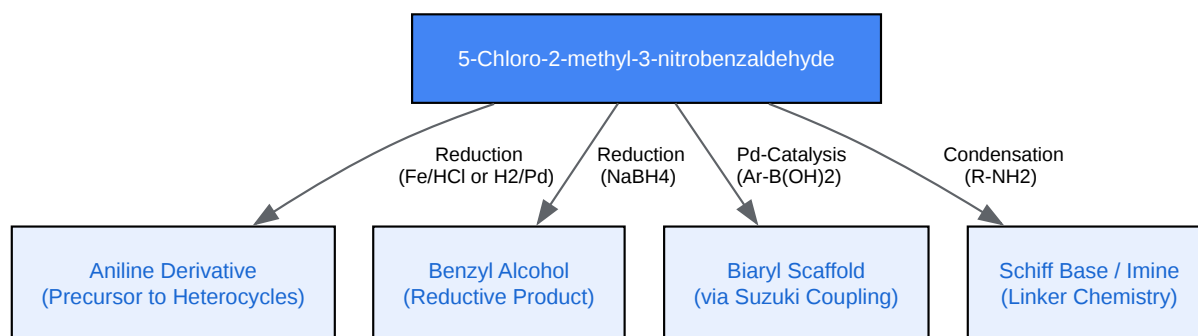
- Oxidation: Conversion to 5-chloro-2-methyl-3-nitrobenzoic acid.

B. Nitro Group Manipulation (C3)

- Reduction: Reduction with Fe/NH₄Cl or H₂/Pd-C yields the aniline derivative.[2] This is a critical step for closing rings to form quinolines or benzimidazoles.[2]
- Sandmeyer Reaction: Transformation of the resulting amine into other halides or nitriles.[2]

C. Chlorine Substitution (C5)[2][3]

- Suzuki-Miyaura Coupling: The nitro group lowers the electron density of the ring, facilitating Pd-catalyzed coupling with boronic acids at the C5 position, although steric crowding from the nitro group may require specialized ligands (e.g., SPhos, XPhos).[2]



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Figure 2: Divergent synthesis pathways utilizing the three functional handles of the scaffold.

Applications in Drug Discovery[2]

The **5-Chloro-2-methyl-3-nitrobenzaldehyde** scaffold is particularly valued in Fragment-Based Drug Design (FBDD).

- Kinase Inhibitors: The trisubstituted pattern mimics the pharmacophore of several ATP-competitive kinase inhibitors.[2] The chloro-group can occupy hydrophobic pockets (Gatekeeper residues), while the aldehyde-derived heterocycle forms hydrogen bonds with the hinge region.

- Anti-Infectives: Derivatives involving the reduction of the nitro group and subsequent cyclization have shown promise in synthesizing benzimidazole-based anthelmintics and antimicrobials.[\[2\]](#)
- Proteomics Probes: The aldehyde group can serve as a covalent warhead (reversible covalent inhibitors) targeting cysteine or lysine residues in specific enzymes.[\[2\]](#)

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Causes skin irritation. [2] [4] [5]
Serious Eye Damage	H319	Causes serious eye irritation. [2] [4]
STOT - Single Exposure	H335	May cause respiratory irritation. [2] [4] [5]

Precautionary Measures:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[\[2\]](#) Use in a fume hood to avoid inhalation of dust/vapors.[\[2\]](#)
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Aldehydes are prone to air oxidation to benzoic acids over time.[\[2\]](#)

References

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- To cite this document: BenchChem. [5-Chloro-2-methyl-3-nitrobenzaldehyde chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3177416/docs#5-chloro-2-methyl-3-nitrobenzaldehyde-chemical-structure-and-properties>]

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